

dapagliflozin renal impairment dose adjustment

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Compound Focus: Dapagliflozin

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Dapagliflozin Dosing in Renal Impairment

The table below summarizes the dose adjustments for **dapagliflozin** based on estimated Glomerular Filtration Rate (eGFR) and indication, as reflected in the current prescribing information [1] [2] [3].

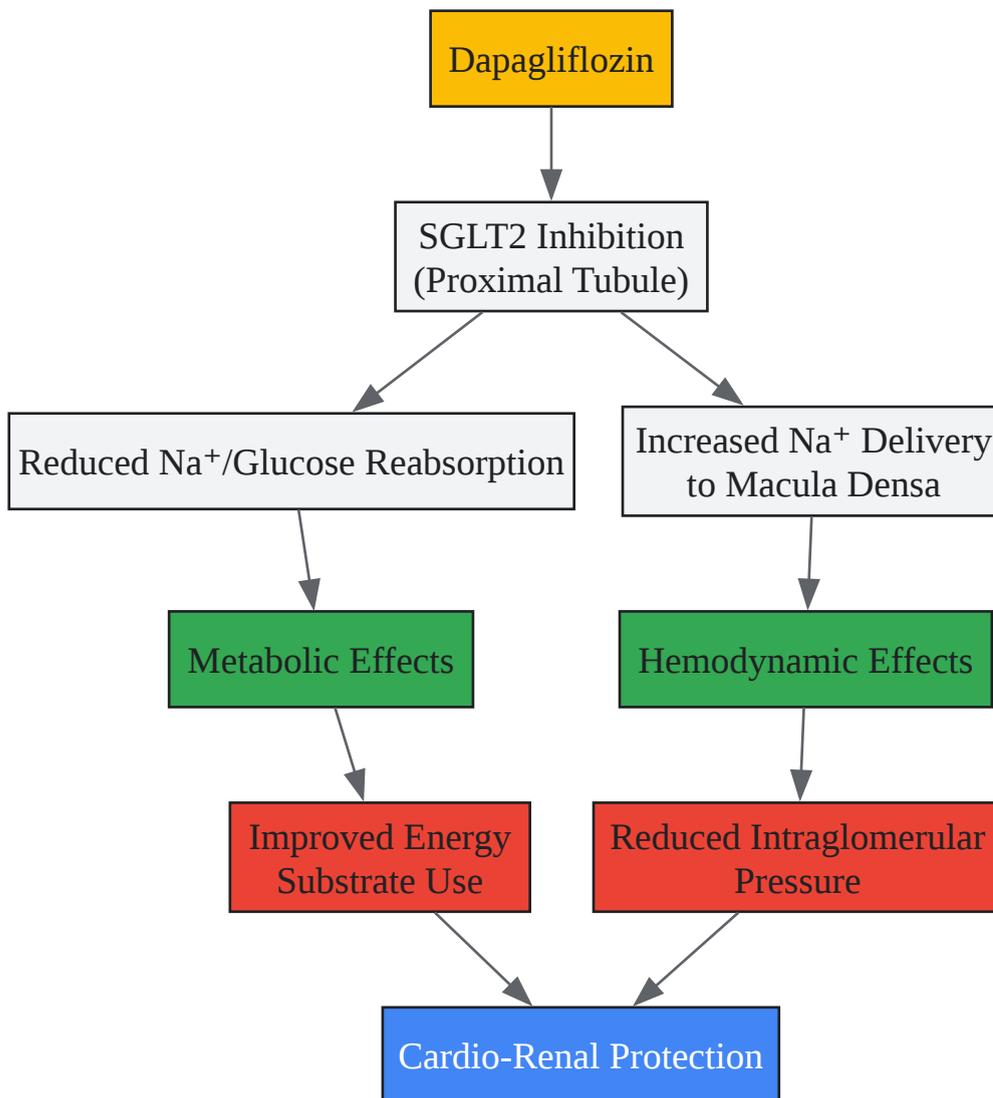
Indication	eGFR ≥ 45 mL/min/1.73m ²	eGFR 25 to <45 mL/min/1.73m ²	eGFR <25 mL/min/1.73m ²	Dialysis
Type 2 Diabetes (Glycemic Control)	Start at 5 mg once daily. May increase to 10 mg [1] [3] [4].	Not recommended , as glycemic efficacy is reduced/likely absent [1] [3] [4].	Not recommended for initiation [1] [4].	Contraindicated [1] [2] [4].
Heart Failure (HF) & Chronic Kidney Disease (CKD)	10 mg once daily [1] [2] [3].	10 mg once daily [1] [2].	Initiation not recommended ; may continue 10 mg once daily if already on therapy [1] [2] [3].	Contraindicated [1] [2] [4].

Mechanism of Action & Rationale for Dosing

The differential dosing is rooted in **dapagliflozin**'s mechanism of action and the findings from key clinical trials.

- **Mechanism of Action: Dapagliflozin** is a selective sodium-glucose cotransporter 2 (SGLT2) inhibitor. It acts on the SGLT2 proteins in the proximal renal tubule to reduce reabsorption of filtered glucose and sodium, promoting glycosuria and natriuresis [5] [6].
 - For **glycemic control**, the effect is directly dependent on the amount of glucose filtered by the kidneys. As renal function declines and glomerular filtration falls, the glucose-filtered load and, consequently, the drug's glycemic efficacy are significantly diminished [7] [3] [4].
 - For **cardio-renal protection**, the benefits are mediated by multiple pathways beyond glycemic control. These include **hemodynamic effects** (reducing intraglomerular pressure and improving tubuloglomerular feedback), **metabolic effects**, and improvement in vascular function. These mechanisms remain operative even at lower levels of renal function, supporting the use of the 10 mg dose in HF and CKD patients with eGFR as low as 25 mL/min/1.73m² [5] [6] [8].

The following diagram illustrates the primary renal mechanisms contributing to its organ-protective effects.



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Key Clinical Trial & Experimental Considerations

For researchers designing studies or troubleshooting, the DAPA-CKD trial serves as a critical reference point.

- **Trial Design (DAPA-CKD):** This was a multicenter, double-blind, placebo-controlled trial that established the efficacy and safety of **dapagliflozin** in patients with CKD.
 - **Population:** 4,304 adult patients with chronic kidney disease, with or without type 2 diabetes.
 - **Inclusion Criteria:** eGFR between **25-75 mL/min/1.73m²** and a urinary albumin-to-creatinine ratio (UACR) between **200-5000 mg/g** [5].

- **Intervention:** Patients were randomized to receive either **dapagliflozin 10 mg** once daily or matching placebo, in addition to standard care, which often included a maximally tolerated dose of a renin-angiotensin system inhibitor [5].
- **Primary Outcome:** A composite of a sustained decline in eGFR of $\geq 50\%$, progression to end-stage kidney disease (ESKD), or death from renal or cardiovascular causes [5].
- **Key Findings:** The trial demonstrated that **dapagliflozin** reduced the risk of the primary composite outcome by **39%** compared to placebo. The absolute benefits were greatest in patients with lower baseline eGFR and higher levels of albuminuria [5]. These findings support the 10 mg dose for renal protection even in advanced CKD stages.

Important Safety & Monitoring Protocols

Consistent with its mechanism, several safety parameters require monitoring in clinical trials and practice.

- **Pre-initiation Assessment:**
 - **Renal Function:** Always assess eGFR prior to initiation [3] [4].
 - **Volume Status:** Correct volume depletion before starting therapy to mitigate the risk of hypotension [2] [3] [4].
- **Ongoing Monitoring:**
 - **Renal Function:** Monitor eGFR periodically during therapy [2].
 - **Volume Status:** Monitor for signs and symptoms of volume depletion (e.g., hypotension, dizziness), especially in the elderly, those on diuretics, or with low systolic BP [7] [4].
 - **Ketoacidosis:** Be aware of the risk of diabetic ketoacidosis (DKA), sometimes with near-normal blood glucose levels ("euglycemic DKA"). In patients undergoing major surgery or during acute illness, temporary interruption of **dapagliflozin** is recommended [7] [6] [4].
- **Contraindications:**
 - **Dapagliflozin is contraindicated** in patients on dialysis and in those with a history of serious hypersensitivity to the drug [1] [4].
 - It is **not recommended** for the treatment of CKD in patients with polycystic kidney disease or those requiring recent immunosuppressive therapy for kidney disease, as it is not expected to be effective in these populations [2] [3] [4].

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